

Hexamethylmelamine transformation products environmental persistence

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Compound Focus: Hexamethylmelamine

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Chemical Identity and Environmental Profile of HMMM

Hexamethoxymethylmelamine (HMMM) is a melamine-based compound primarily used as a crosslinking agent in the production of tires and coatings [1]. The following table summarizes its key identifiers and predicted environmental distribution based on a 2021 fugacity-based modeling study [2].

Property	Details and Values
IUPAC Name	N2,N2,N4,N4,N6,N6-Hexakis(methoxymethyl)-1,3,5-triazine-2,4,6-triamine [1]
Chemical Formula	C ₁₅ H ₃₀ N ₆ O ₆ [1]
Molar Mass	390.441 g·mol ⁻¹ [1]
Melting Point	40–42 °C [1]
Primary Use	Crosslinking agent in tires and coatings; improves rubber-to-steel cord adhesion [3] [1]
Environmental Source	Leaches from tire wear particles into urban waters via road runoff [2] [1]

Property	Details and Values
Predicted Environmental Distribution	Primarily partitions into water [2]

Transformation, Persistence, and Comparative Data

HMMM does not remain as a single compound in the environment. It undergoes transformations, and the resulting family of chemicals exhibits varying levels of persistence. The table below outlines the key findings on its transformation products and their behavior.

Aspect	Summary of Findings
Transformation Products	HMMM readily transforms into numerous other compounds; 24 related derivatives were studied [2].
Persistence Trend	Persistence of transformation products declines with the loss of methoxymethyl groups and the extent of transformation [2].
Persistence Compared to Other Contaminants	A framework for organophosphate flame retardants shows transformation products can be an order-of-magnitude more persistent than parent chemicals [4]. This suggests a similar risk scenario could exist for HMMM and its transformation products, though a direct comparison is not provided in the search results.

Experimental Protocols for Environmental Modeling

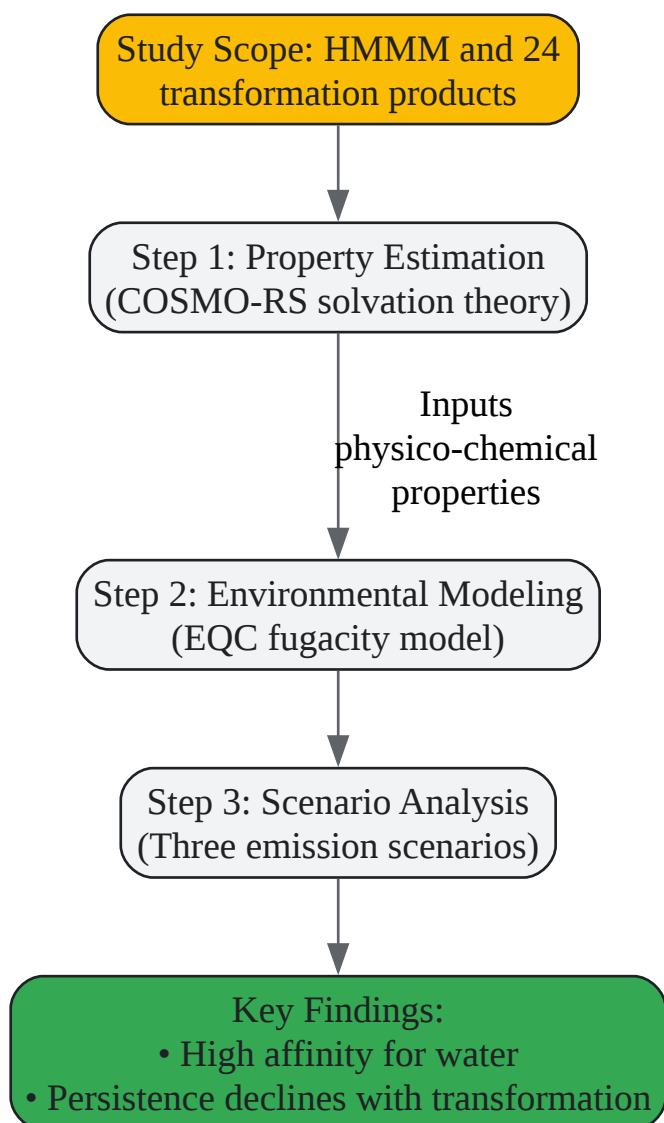
The core data comes from a modeling study. Here is a summary of the detailed methodology used in the primary research paper:

- **1. Physico-chemical Property Estimation:** The researchers used **COSMO-RS solvation theory** to estimate key properties for HMMM and its 24 derivatives. These properties included aqueous solubility, various partition coefficients (e.g., $\log K_{OW}$), vapour pressure, and melting point [2].
- **2. Environmental Fate Modeling:** The estimated properties were used as inputs for the **Equilibrium Criterion (EQC) fugacity-based multimedia model**. This model predicts the transport and

distribution of chemicals in a standardized environment [2].

- **3. Emission Scenarios:** The model was run under three different emission scenarios to understand how these compounds would behave and distribute in the environment, consistently predicting a tendency to partition into and be transported through water [2].

The following diagram illustrates the logical workflow of this experimental modeling approach.



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Research Context and Limitations

- **Hexamethylolmelamine vs. HMMM:** "Hexamethylolmelamine" is a related compound and a precursor in the synthesis of HMMM resins [3] [5]. HMMM is the methoxylated form

(hexamethoxymethylmelamine) and is the specific compound identified as an environmental contaminant from tire wear [1].

- **Data Availability:** The provided search results focus on modeling predictions. There is an absence of quantitative, experimentally-measured data (e.g., half-lives in soil or water) for HMMM and its transformation products, and no direct experimental comparison with alternative tire chemicals.

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